

Neuraminidase Enzyme-Linked Immunosorbent Assay (ELISA): Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neuraminin

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These application notes provide a comprehensive overview of the Neuraminidase (NA) Enzyme-Linked Immunosorbent Assay (ELISA), a powerful tool for the detection and quantification of neuraminidase, a key enzyme in various biological processes and a primary target for antiviral drug development. This document offers detailed protocols for two common NA ELISA formats: the Sandwich ELISA for direct quantification of NA protein and the Enzyme-Linked Lectin Assay (ELLA) for measuring NA inhibition by antibodies.

Application Notes

The neuraminidase enzyme, particularly from the influenza virus, is a major focus in virology and drug discovery.^{[1][2]} NA facilitates the release of progeny virions from infected cells, making it an essential target for antiviral therapies.^[2] Neuraminidase ELISA kits are widely used for various applications, including:

- **Drug Development:** Screening for novel neuraminidase inhibitors is a critical step in the development of new anti-influenza drugs.^[3]
- **Vaccine Efficacy Studies:** Assessing the immunogenicity of influenza vaccines by quantifying the antibody response to neuraminidase.^{[1][2]}

- Disease Research: Studying the role of neuraminidase in the pathogenesis of viral and bacterial infections.
- Biomarker Discovery: Investigating neuraminidase as a potential biomarker in various diseases.[4]

Experimental Protocols

This section provides detailed, step-by-step methodologies for performing Neuraminidase Sandwich ELISA and ELLA.

Protocol 1: Neuraminidase Sandwich ELISA

This protocol is designed for the quantitative measurement of neuraminidase in samples such as serum, plasma, and cell culture supernatants.[5]

Materials:

- Neuraminidase-specific capture antibody
- Recombinant neuraminidase standard
- Biotinylated neuraminidase-specific detection antibody
- Streptavidin-HRP conjugate
- TMB (3,3',5,5'-Tetramethylbenzidine) substrate solution
- Stop solution (e.g., 2N H₂SO₄)
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Assay diluent (e.g., PBS with 1% BSA)
- 96-well ELISA plates

Quantitative Parameters for Sandwich ELISA:

Parameter	Concentration/Value
Capture Antibody Coating Concentration	1-10 µg/mL
Detection Antibody Concentration	0.25-2 µg/mL
Neuraminidase Standard Range	31.25-2000 pg/mL
Sample Volume	100 µL
Incubation Times	1-2 hours at 37°C or 2 hours at room temperature
Wash Steps	3-5 times between steps
TMB Substrate Incubation	15-30 minutes at room temperature in the dark

Procedure:

- Coating:
 - Dilute the capture antibody in coating buffer to the desired concentration.
 - Add 100 µL of the diluted capture antibody to each well of a 96-well plate.
 - Incubate overnight at 4°C.
 - Wash the plate 3 times with wash buffer.
- Blocking:
 - Add 200 µL of assay diluent to each well to block non-specific binding.
 - Incubate for 1-2 hours at room temperature.
 - Wash the plate 3 times with wash buffer.
- Sample and Standard Incubation:
 - Prepare serial dilutions of the recombinant neuraminidase standard in assay diluent.

- Add 100 μ L of the standards and samples to the appropriate wells.
- Incubate for 2 hours at room temperature.
- Wash the plate 3 times with wash buffer.
- Detection Antibody Incubation:
 - Dilute the biotinylated detection antibody in assay diluent.
 - Add 100 μ L of the diluted detection antibody to each well.
 - Incubate for 1 hour at room temperature.
 - Wash the plate 3 times with wash buffer.
- Streptavidin-HRP Incubation:
 - Dilute the Streptavidin-HRP conjugate in assay diluent.
 - Add 100 μ L of the diluted conjugate to each well.
 - Incubate for 30 minutes at room temperature.
 - Wash the plate 5 times with wash buffer.
- Substrate Development and Measurement:
 - Add 100 μ L of TMB substrate solution to each well.
 - Incubate for 15-30 minutes at room temperature in the dark.
 - Add 50 μ L of stop solution to each well to stop the reaction.
 - Read the absorbance at 450 nm using a microplate reader.

Data Analysis:

- Generate a standard curve by plotting the absorbance values of the standards against their known concentrations.
- Determine the concentration of neuraminidase in the samples by interpolating their absorbance values on the standard curve.

Protocol 2: Enzyme-Linked Lectin Assay (ELLA) for Neuraminidase Inhibition

This protocol is used to measure the inhibition of neuraminidase activity by antibodies in serum or other biological samples.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Materials:

- Fetuin-coated 96-well plates
- Neuraminidase-containing sample (e.g., virus or recombinant protein)
- Serum samples
- Peanut Agglutinin (PNA) conjugated to HRP
- TMB substrate solution
- Stop solution
- Wash buffer
- Assay diluent

Quantitative Parameters for ELLA:

Parameter	Concentration/Value
Fetuin Coating Concentration	25-50 µg/mL
PNA-HRP Concentration	1-5 µg/mL
Serum Dilution	Serial dilutions (e.g., starting at 1:10)
Incubation Times	Overnight (16-18 hours) at 37°C for NA reaction
PNA-HRP Incubation	1-2 hours at room temperature
TMB Substrate Incubation	15-30 minutes at room temperature in the dark

Procedure:

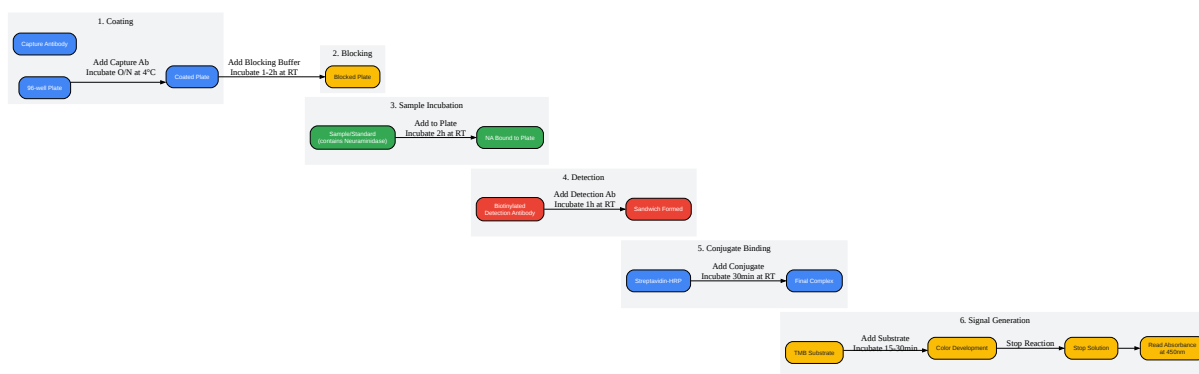
- Antigen Titration (to determine optimal NA concentration):
 - Prepare serial dilutions of the neuraminidase-containing sample in assay diluent.
 - Add 100 µL of each dilution to the fetuin-coated plate.
 - Incubate overnight at 37°C.
 - Wash the plate 3 times with wash buffer.
 - Add 100 µL of PNA-HRP solution to each well and incubate for 2 hours at room temperature.
 - Wash the plate 3 times with wash buffer.
 - Add TMB substrate and stop solution as described in the sandwich ELISA protocol.
 - The dilution of NA that gives approximately 80-90% of the maximum signal is used for the inhibition assay.
- Neuraminidase Inhibition Assay:
 - Prepare serial dilutions of the serum samples in assay diluent.

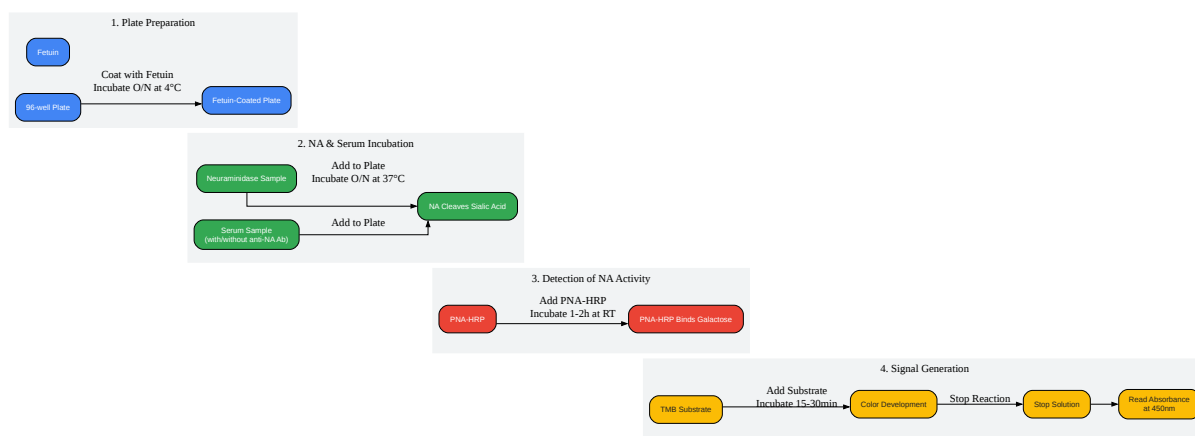
- Add 50 µL of the diluted serum to the fetuin-coated plate.
- Add 50 µL of the predetermined optimal dilution of the neuraminidase sample to each well.
- Incubate overnight at 37°C.
- Wash the plate 3 times with wash buffer.
- Proceed with the PNA-HRP, TMB substrate, and stop solution steps as described above.

Data Analysis:

- Calculate the percentage of neuraminidase inhibition for each serum dilution using the following formula: % Inhibition = $100 - [(OD \text{ of sample} / OD \text{ of NA control}) * 100]$
- The neuraminidase inhibition titer is typically defined as the reciprocal of the highest serum dilution that produces at least 50% inhibition.^[2]

Visualizations





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References

- 1. Measuring Influenza Neuraminidase Inhibition Antibody Titers by Enzyme-linked Lectin Assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Measuring Influenza Neuraminidase Inhibition Antibody Titers by Enzyme-linked Lectin Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 3. bioassaysys.com [bioassaysys.com]
- 4. biocompare.com [biocompare.com]
- 5. Human Neuraminidase ELISA Kit (A303088) [antibodies.com]
- 6. frontiersin.org [frontiersin.org]
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